

# Ethyl 2-bromooctanoate: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-bromooctanoate

Cat. No.: B1360028

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## Introduction

**Ethyl 2-bromooctanoate** is a chemical intermediate utilized in various organic synthesis applications, including the pharmaceutical and flavor and fragrance industries.[1] Its chemical structure, an alpha-halogenated ester, imparts a reactivity that is useful for creating more complex molecules.[2] However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **Ethyl 2-bromooctanoate**, compiled from available safety data.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 2-bromooctanoate** is presented in Table 1. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>19</sub> BrO <sub>2</sub>
Molecular Weight	251.16 g/mol [3]
CAS Number	5445-29-4[3]
Appearance	Colorless liquid[1]
Odor	Fruity[1]
Solubility	Soluble in organic solvents, insoluble in water[1]

## Hazard Identification and Classification

**Ethyl 2-bromooctanoate** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.[3] A summary of its GHS classification is provided in Table 2.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3]

## Toxicology Data

A comprehensive search of publicly available literature and safety databases did not yield specific quantitative toxicity data for **Ethyl 2-bromooctanoate**, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values. Similarly, official Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) have not been established for this compound.[4]

For a related isomer, Ethyl-8-bromooctanoate (CAS # 29823-21-0), one report indicates that no toxicological data was found after an extensive literature search, and therefore a reference concentration or dose could not be established.[5] However, an Initial Threshold Screening

Level (ITSL) of 0.1  $\mu\text{g}/\text{m}^3$  based on an annual averaging time was set pursuant to Michigan's Rule 232(1)(i).<sup>[5][6]</sup> It is critical to note that this value is for a different isomer and should be used with caution as a conservative reference point in the absence of specific data for **Ethyl 2-bromooctanoate**.

Due to the lack of detailed toxicological studies, no experimental protocols for such studies can be provided.

## Safe Handling and Storage

Given its hazardous properties, strict adherence to safety protocols is mandatory when handling **Ethyl 2-bromooctanoate**.

## Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area.<sup>[4]</sup> The use of a chemical fume hood is recommended to minimize inhalation exposure.
- Eye Wash and Safety Shower: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent contact with **Ethyl 2-bromooctanoate**.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.<sup>[1]</sup>
- Skin Protection:
  - Gloves: Wear suitable chemical-resistant gloves. Inspect gloves for integrity before each use.<sup>[1]</sup>
  - Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.<sup>[4]</sup>
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an appropriate cartridge should be used.<sup>[8]</sup>

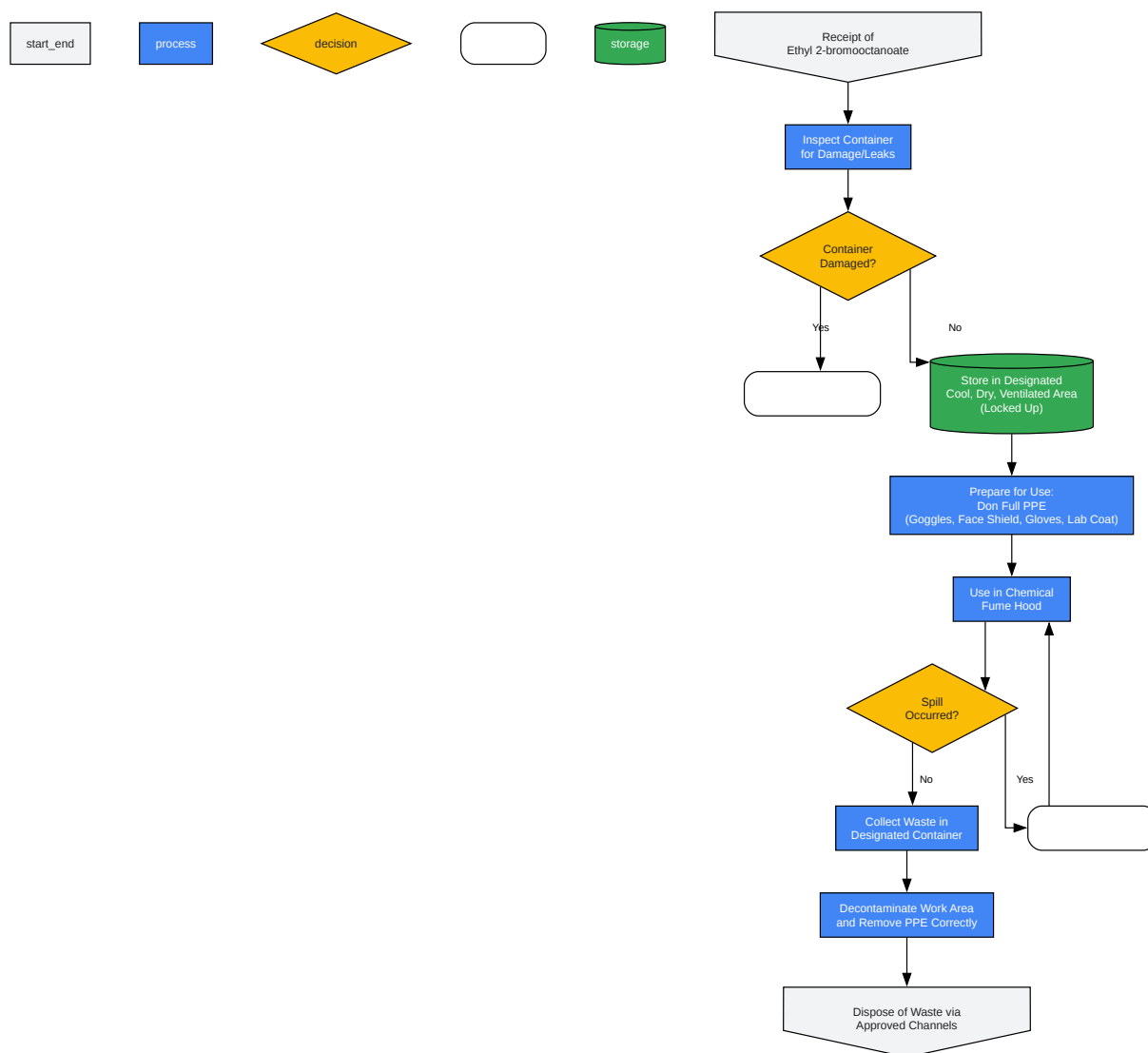
## General Hygiene Practices

- Wash hands thoroughly after handling the chemical and before eating, drinking, or smoking.  
[\[4\]](#)
- Contaminated clothing should be removed immediately and laundered before reuse.[\[4\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Store locked up, away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

A logical workflow for the safe handling of **Ethyl 2-bromooctanoate** is depicted in the following diagram:



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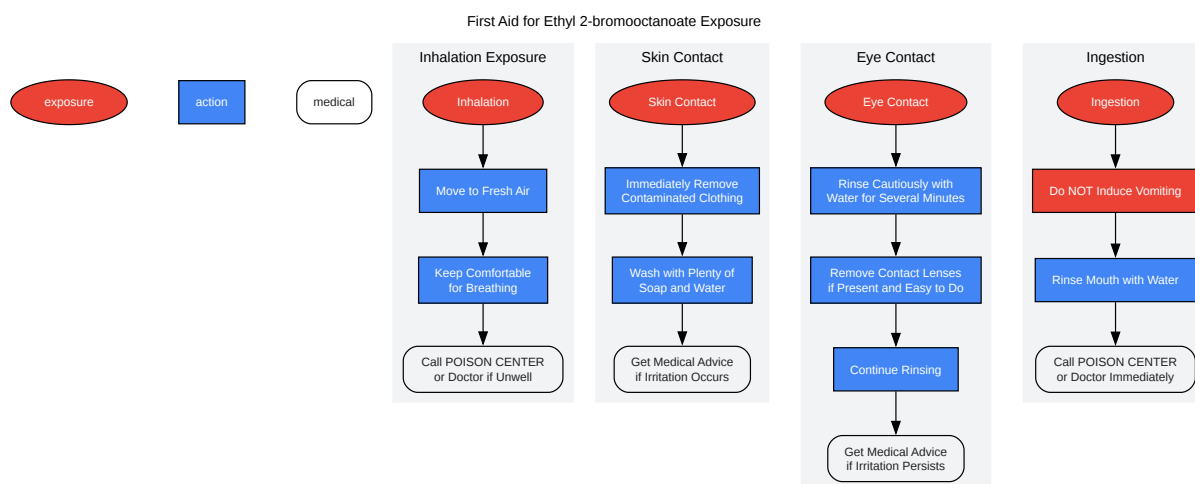
Caption: Safe Handling Workflow for **Ethyl 2-bromooctanoate**.

## First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures should be taken, and medical attention should be sought.

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a poison center or doctor.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[\[9\]](#)

The following diagram outlines the appropriate first aid response for various exposure routes:



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Caption: First Aid Response for **Ethyl 2-bromooctanoate** Exposure.

## Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate: Evacuate personnel from the immediate area.[9]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[9]

- Absorb: Absorb the spill with an inert material (e.g., sand, silica gel, universal binder).[10]
- Collect: Collect the absorbed material and place it into a suitable, closed container for disposal.[10]
- PPE: All personnel involved in the cleanup should wear appropriate personal protective equipment.[9]

## Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations. It is recommended to contact a licensed professional waste disposal service to dispose of this material.[9]

## Conclusion

**Ethyl 2-bromooctanoate** is a valuable chemical intermediate, but it poses significant irritation hazards to the skin, eyes, and respiratory system. A thorough understanding and implementation of the safety precautions outlined in this guide are essential for its safe use in a research and development setting. This includes the consistent use of appropriate engineering controls and personal protective equipment, as well as being prepared for emergency situations. The absence of comprehensive quantitative toxicity data underscores the need for a cautious and conservative approach to handling this compound.

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